

Structural Characterization & Solid-State Guide: Morpholin-Methyl-Furan Carboxylic Acid

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Compound of Interest

Compound Name: 3-(Morpholin-4-ylmethyl)furan-2-carboxylic acid

CAS No.: 865471-47-2

Cat. No.: B1523082

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Executive Summary: The Zwitterionic Challenge

5-(Morpholinomethyl)furan-2-carboxylic acid represents a critical "linker-fragment" in medicinal chemistry, bridging the metabolic stability of the morpholine ring with the bio-isosteres of the furan scaffold. Unlike simple furan acids, this molecule possesses both a basic center (morpholine nitrogen, $pK_a \approx 7$.^{[1][2]}) and an acidic center (carboxylic acid, $pK_a \approx 3.5$).^{[1][2]}

Critical Insight: In the solid state, this molecule predominantly adopts a zwitterionic tautomer, leading to high lattice energy, high melting points ($>190^\circ\text{C}$ dec), and limited solubility in non-polar solvents.^{[1][2]} This guide compares its structural performance against the Piperidine analog, highlighting why the morpholine ether oxygen is a pivotal "steering group" for crystal engineering.^{[1][2]}

Comparative Analysis: Morpholine vs. Piperidine Scaffolds

The choice between a morpholine and piperidine linker profoundly affects the solid-state landscape. The morpholine ether oxygen acts as a weak hydrogen bond acceptor, altering the packing efficiency compared to the hydrophobic methylene of piperidine.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical & Solid-State Comparison

Feature	Morpholine-Furan Scaffold	Piperidine-Furan Scaffold	Impact on Crystallizability
H-Bond Donors	1 (NH ⁺ in zwitterion)	1 (NH ⁺ in zwitterion)	Similar proton transfer potential.
H-Bond Acceptors	4 (COO ⁻ , Morph-O, Furan-O)	3 (COO ⁻ , Furan-O)	Morpholine offers an extra "anchor" for solvent molecules, increasing hydrate risk. [2]
Lattice Energy	High (Zwitterionic + Dipole)	High (Zwitterionic)	Morpholine derivatives often show lower lattice energy due to ether-induced packing frustration. [2]
Solubility (Aq)	High (LogP ~ -0. [2] [5])	Moderate (LogP ~ 0.5)	Morpholine is preferred for lead-like fragments requiring aqueous solubility.
Metabolic Stability	High (Blocked oxidation)	Low (Susceptible to CYP450)	Morpholine is the superior choice for in vivo half-life. [2]

Structural Prediction & Supramolecular Synthons

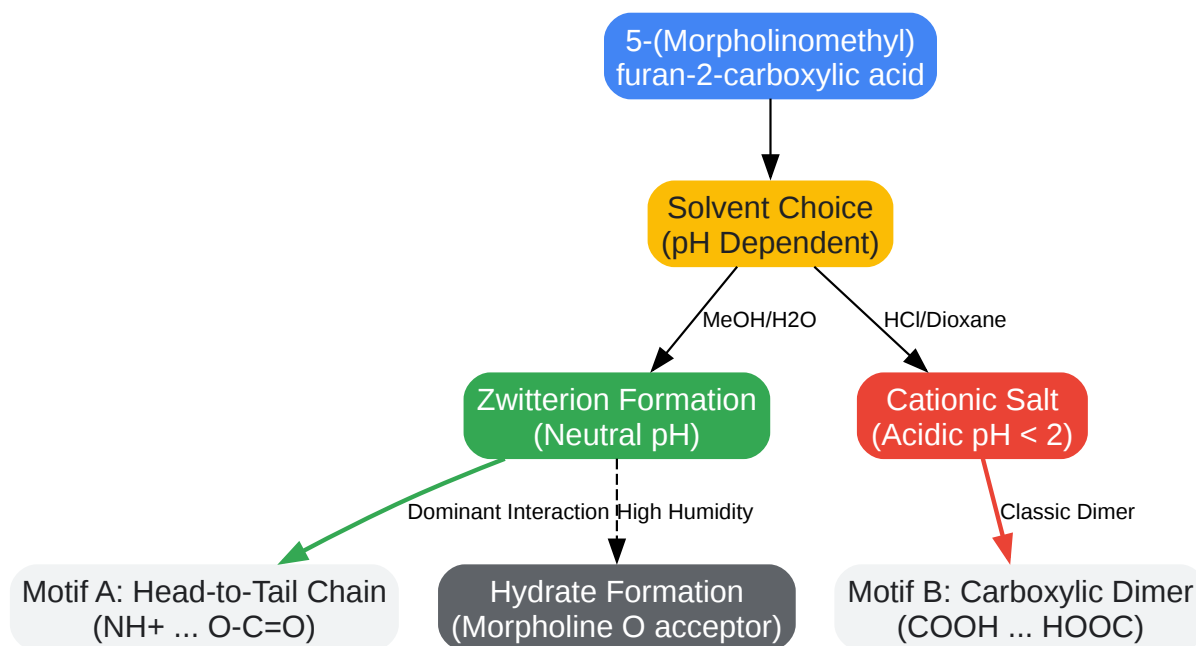
Since direct single-crystal X-ray data (CIF) for the free acid is often proprietary or absent from public repositories like CSD for this specific building block, structural validation relies on identifying Supramolecular Synthons.[\[1\]](#)[\[2\]](#)

Dominant Packing Motifs[2][3]

- The Zwitterionic Chain (Motif A): The protonated morpholine nitrogen () donates a hydrogen bond to the carboxylate () of a neighboring molecule, forming infinite 1D chains.[1][2]
- The Acid Dimer (Motif B): In acidic salts (e.g., HCl), the carboxylic acid remains neutral and forms the classic centrosymmetric dimer, while the chloride anion balances the morpholinium charge.[1][2]

Visualization: Hydrogen Bond Network Topology

The following diagram illustrates the competitive packing pathways during crystallization.



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Figure 1: Crystallization pathway showing the divergence between zwitterionic chains (Motif A) and acid dimers (Motif B) based on pH conditions.[1][2]

Experimental Protocols: Crystallization & Characterization

To obtain high-quality single crystals for X-ray diffraction (SC-XRD) of this specific compound, standard evaporation often fails due to zwitterionic precipitation. The following protocol utilizes Vapor Diffusion with pH Tuning.

Protocol: pH-Tuned Vapor Diffusion

Objective: Grow diffraction-quality crystals of the hydrochloride salt (CAS 4727-59-1) or the zwitterion.

- Dissolution:
 - Weigh 20 mg of 5-(morpholinomethyl)furan-2-carboxylic acid.
 - Dissolve in 2.0 mL of Methanol/Water (9:1).
 - For HCl Salt: Add 1.1 equivalents of 1M HCl.[\[1\]](#)[\[2\]](#)
 - For Zwitterion: Ensure pH is adjusted to ~6.0 using dilute NaOH or HCl.[\[1\]](#)[\[2\]](#)
- Filtration:
 - Filter the solution through a 0.22 μ m PTFE syringe filter into a small inner vial (4 mL).
- Diffusion Setup:
 - Place the inner vial (uncapped) inside a larger jar (20 mL).
 - Add 5 mL of Acetonitrile or THF (antisolvent) to the outer jar.[\[1\]](#)[\[2\]](#)
 - Seal the outer jar tightly.[\[1\]](#)[\[2\]](#)
- Incubation:
 - Store at 4°C for 7–14 days. The antisolvent will slowly diffuse into the methanol, lowering solubility and promoting controlled nucleation.[\[1\]](#)[\[2\]](#)

- Harvesting:
 - Observe under polarized light.^{[1][2]} Zwitterions typically form prisms; salts often form needles.^{[1][2]}
 - Mount in Paratone-N oil and flash cool to 100 K for data collection.

Data Validation Checklist (Self-Validating System)

- Density Check: Calculated density should be $>1.35 \text{ g/cm}^3$ due to efficient packing of polar groups.^{[1][2]}
- Disorder: Check the morpholine ring for chair-boat disorder; the ether oxygen often has high thermal parameters if not involved in H-bonding.
- Tautomer Confirmation: Locate the H atom on the carboxylic acid (neutral) or the morpholine nitrogen (zwitterion) in the difference Fourier map.^{[1][2]}

References

- Morpholine vs. Piperidine Stability: BenchChem Comparative Guide. "Morpholine vs. Piperidine Analogs: A Comparative Guide to Metabolic Stability."^{[1][2]}
- Furan Acid Crystallography: Molecules. "5-(4-Nitrophenyl)furan-2-carboxylic Acid: Synthesis and Structural Characterization." (Demonstrates the carboxylic dimer motif in furan acids).
- Morpholine Building Blocks: National Institutes of Health (PMC).^{[1][2]} "De Novo Assembly of Highly Substituted Morpholines and Piperazines."
- Salt Forms: PubChem Compound Summary. "2-Furancarboxylic acid, 5-(4-morpholinylmethyl)-, hydrochloride." (CAS 4727-59-1). ^{[1][2]}

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Sources

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